

Proper Disposal Procedures: 4-Iodo-6-methylpyrimidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Iodo-6-methylpyrimidine

CAS No.: 1378865-35-0

Cat. No.: B1382970

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Executive Summary

- Chemical Class: Halogenated Heterocycle (Organiodide).
- Primary Hazard: Skin/Eye Irritant; Potential Respiratory Sensitizer; Emission of toxic Iodide vapors (HI/I₂) upon thermal decomposition.
- Disposal Method: High-Temperature Incineration with flue gas scrubbing.
- Prohibited: Do NOT dispose of down the drain. Do NOT mix with strong oxidizers or acids.^[1]

Chemical Profile & Hazard Identification

Before disposal, verify the material against this profile to ensure compatibility with waste streams.

| Property | Specification | Operational Implication |
|-------------------|---|--|
| Chemical Name | 4-Iodo-6-methylpyrimidine | Target compound.[2] |
| CAS Number | 16155-63-6 | Verify label matches this registry number. |
| Physical State | Solid (Crystalline Powder) | Requires solid waste containers; avoid dust generation. |
| Molecular Formula | C ₅ H ₅ IN ₂ | High Iodine content requires scrubber-equipped incineration. |
| Reactivity | Sensitive to Light/Heat | Store in amber glass; keep cool until disposal. |
| Incompatibilities | Strong Oxidizers, Strong Acids | Risk of Explosion/Toxic Gas: Do not mix in waste drums. |

Pre-Disposal: Segregation & Handling (Self-Validating Protocol)

This protocol is "self-validating" because it forces a physical check of the waste stream's state before it leaves your control.

Step 1: Purity Check

- Is the material pure solid?

Proceed to Stream A.

- Is the material dissolved in solvent?

Proceed to Stream B.

Step 2: Compatibility Test (Small Scale)

- Why? To prevent drum over-pressurization.

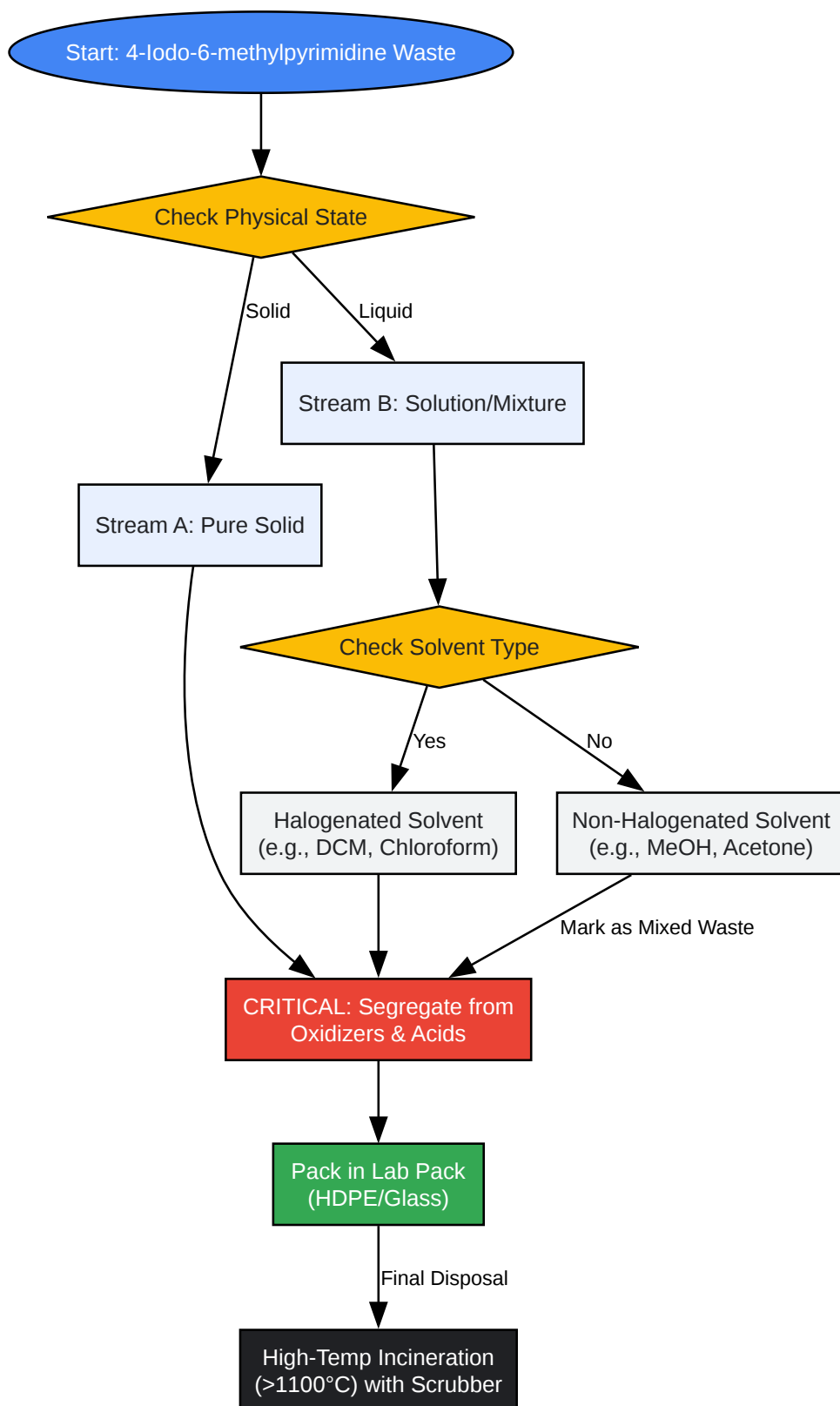
- Take a small aliquot (10-50 mg) of the waste.
- Mix with the intended waste stream solvent (e.g., non-halogenated organic waste) in a fume hood.
- Observation: If bubbling, heat generation, or color change (iodine release) occurs, DO NOT BULK. Package as a separate "Lab Pack."

Step 3: Packaging

- Container: High-density polyethylene (HDPE) or Amber Glass.
- Labeling: Must read "Hazardous Waste - Halogenated Organic Solid".
- Specific Warning: Add secondary label: "Contains Iodine - Potential Acid Gas Source."

Disposal Workflow (Decision Logic)

The following diagram illustrates the decision matrix for disposing of **4-Iodo-6-methylpyrimidine**.



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Figure 1: Decision tree for the safe segregation and disposal of halogenated pyrimidine waste.

Destruction Methodology

Why Incineration? Chemical treatment (e.g., hydrolysis) is often ineffective for the pyrimidine ring, which is highly stable. Furthermore, chemical oxidation can liberate elemental iodine (), a toxic corrosive vapor.

Required Method: Rotary Kiln Incineration

- Temperature: Primary chamber ; Secondary chamber .
- Residence Time: seconds in secondary chamber.
- Scrubbing: The facility must utilize a Wet Scrubber (Caustic Soda/NaOH).
 - Mechanism:[2] The combustion generates Hydrogen Iodide (HI) and . The caustic scrubber neutralizes these acid gases into harmless salts (NaI).

Emergency Spill Procedures

Immediate Action Plan:

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE: Wear Nitrile gloves (double gloved), safety goggles, and a lab coat. If dust is present, use an N95 or P100 particulate respirator.
- Containment:
 - Solid Spill: Do not dry sweep (creates dust). Cover with a damp paper towel or use a HEPA vacuum dedicated to hazardous waste.

- Liquid Spill: Absorb with vermiculite or sand. Do NOT use sawdust (combustible reaction risk with iodine compounds).
- Decontamination: Clean the surface with a dilute solution of Sodium Thiosulfate (5-10%) followed by soapy water.
 - Why? Thiosulfate reduces any liberated Iodine (, brown) to colorless Iodide (), reducing volatility and toxicity.

Regulatory Compliance (USA Focus)

- RCRA Classification:
 - This specific compound is not listed on the EPA "P" or "U" lists.
 - However, it must be characterized. If dissolved in a flammable solvent, it carries the D001 (Ignitable) code.
 - If the waste contains significant halogenated solvents (like DCM), it may carry F-listed codes (e.g., F002).
- DOT Shipping Name (Generic):
 - Proper Shipping Name: Waste Organohalogen compound, solid, n.o.s. (**4-Iodo-6-methylpyrimidine**).
 - Hazard Class: 9 (Miscellaneous) or 6.1 (Toxic) depending on toxicity data (Assume 6.1 for high caution).
 - Packing Group: III.

References

- PubChem.**4-Iodo-6-methylpyrimidine** Compound Summary. National Library of Medicine. Available at: [[Link](#)]

- US EPA.Hazardous Waste Incineration Guidance (Combustion of Halogenated Organics). Available at: [\[Link\]](#)

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Sources

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